

Amsacrine Hydrochloride: Key Properties & Experimental Models

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Compound Focus: Amsacrine Hydrochloride

CAS No.: 54301-15-4

Cat. No.: S548224

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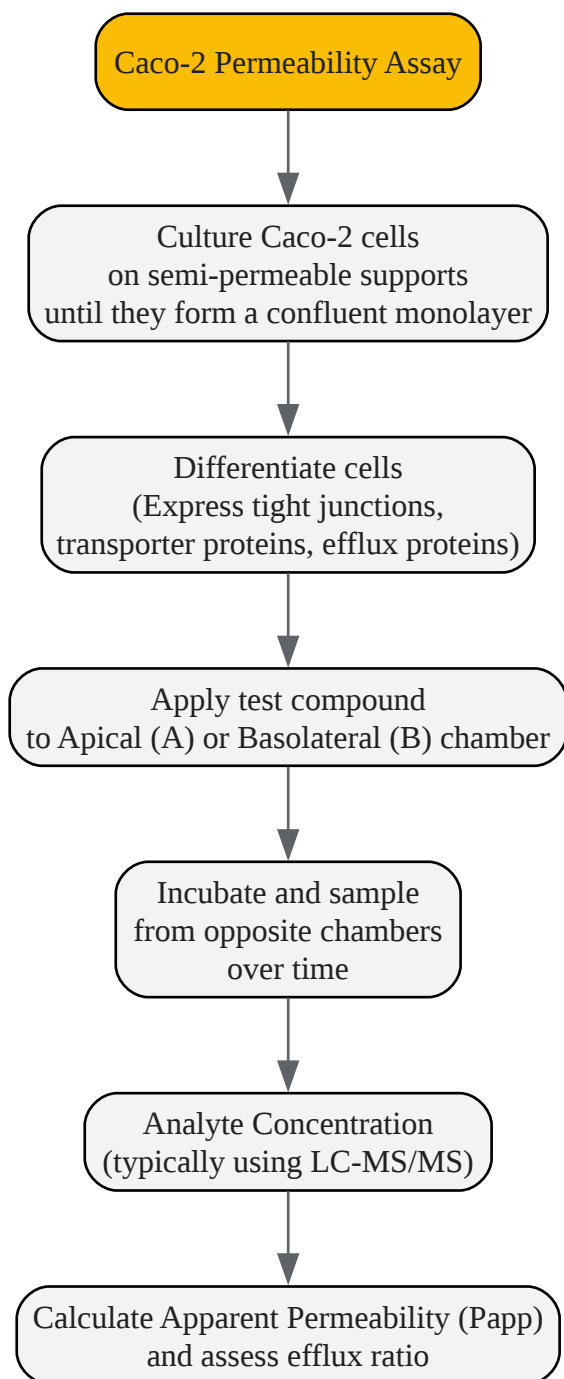
The table below summarizes core data on amsacrine, which is foundational for understanding its permeability profile.

Property	Description / Value	Relevance to Cell Permeability	Source
Absorption	Poorly absorbed	Indicates a fundamental challenge with the drug's ability to cross biological membranes.	[1]
Molecular Weight	393.46 g/mol (for free base)	Generally below the 500 g/mol threshold, so this is not a major limiting factor.	[1]
Protein Binding	96 - 98%	Extremely high protein binding can significantly reduce the free fraction of drug available to penetrate cells.	[1]
logP	4.51 (Calculated)	Suggests the compound is highly lipophilic, which can be a double-edged sword for permeability and solubility.	[2]
Topological Polar Surface Area (TPSA)	80.32 Å ² (Calculated)	A TPSA > ~75 Å ² is often associated with low passive permeability, identifying a key potential barrier.	[2]

Property	Description / Value	Relevance to Cell Permeability	Source
Transporter Interactions	P-glycoprotein (P-gp / MDR1) substrate	Efflux by transporters like P-gp can actively pump the drug out of cells, reducing intracellular concentrations.	[3] [2]

Experimental Models for Investigating Permeability

For troubleshooting permeability issues, specific experimental models are required. The Caco-2 cell model is a standard for predicting human intestinal absorption.



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Protocol Summary:

- **Cell Culture:** Human colon epithelial cancer cells (Caco-2) are cultured on semi-permeable filters until they form a confluent monolayer that differentiates to mimic the intestinal epithelium [4].
- **Differentiation:** Differentiated cells express tight junctions (modeling paracellular transport), various transporter proteins, and efflux proteins like P-gp (modeling transcellular transport) [4].

- **Assay Workflow:** The test compound (e.g., amsacrine) is added to either the apical (donor) side. After incubation, samples are taken from the opposite basolateral (receiver) side to determine the rate of compound movement [4].
- **Analysis:** The concentration of the compound is measured, typically using sensitive methods like Liquid Chromatography-tandem Mass Spectrometry (LC-MS/MS). The apparent permeability coefficient (Papp) is calculated, and the efflux ratio can indicate if the compound is a substrate for efflux transporters like P-gp [4].

Potential Strategies for Permeability Improvement

While direct studies on amsacrine are limited, general strategies can be inferred from its properties:

- **Address Efflux Transporters:** Since amsacrine is a P-gp substrate [3] [2], investigate the use of P-gp inhibitors (e.g., verapamil, elacridar) in your experimental system to see if they boost intracellular concentrations.
- **Formulation Optimization:** The high lipophilicity (logP 4.51) may lead to solubility limitations. Explore advanced formulation techniques such as:
 - **Lipid-based formulations** (e.g., SEDDS)
 - **Complexation with cyclodextrins**
 - **Nanoparticle encapsulation**
- **Structural Modification:** Consider synthesizing analogs of amsacrine. The head group of amsacrine is known to be critical for its topoisomerase II poisoning activity [5]. Modifying this region or the acridine core could improve permeability while retaining or modifying efficacy.

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References

1. : Uses, Interactions, Mechanism of Action | DrugBank Online Amsacrine [go.drugbank.com]
2. AMSACRINE (PD001019, XCPGHVQEEXUHNC- ... [probes-drugs.org]
3. Study Models of Drug–Drug Interactions Involving P ... [pmc.ncbi.nlm.nih.gov]
4. Caco-2 cell permeability assays to measure drug absorption [pubmed.ncbi.nlm.nih.gov]

5. Amsacrine as a Topoisomerase II Poison [pmc.ncbi.nlm.nih.gov]

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